

Application Notes and Protocols for Measuring the Film Thickness of Panavia TC

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Compound of Interest

Compound Name: Panavia TC

Cat. No.: B1179519

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Introduction

Panavia TC is a resin-based dental adhesive cement known for its high bond strength and low film thickness, which is crucial for the accurate seating of prosthetic restorations.[1][2] This document provides a detailed protocol for measuring the film thickness of **Panavia TC**, primarily based on the methodology outlined in ISO 4049, the international standard for polymer-based restorative materials.[3][4][5] The film thickness of a luting cement is a critical property that can directly affect the long-term clinical success of a restoration.[6] A low film thickness allows for better seating and marginal adaptation, which in turn can reduce plaque accumulation and the risk of secondary caries.[6]

Core Principle

The measurement of film thickness for dental cements, as described in ISO 4049, involves pressing a specified volume of mixed cement between two flat glass plates under a defined load.[3][7] The thickness of the resulting cement layer is then measured. This standardized method allows for consistent and reproducible measurements, enabling comparison between different materials.

Experimental Protocol

This protocol is adapted from the general methodology described in ISO 4049 and various studies on resin cement film thickness.[6][7][8]

1. Materials and Equipment

- **Panavia TC** cement kit (including catalyst and universal pastes)[9]
- Mixing pad and spatula[10]
- Two flat, round glass plates of uniform thickness (optical flats)[6][7]
- Micrometer with an accuracy of at least $\pm 1 \mu\text{m}$ [7]
- Loading device capable of applying a 150 N load[7]
- Timer
- Solvent for cleaning (e.g., acetone)[6]
- Gloves and safety glasses

2. Specimen Preparation and Measurement

- **Environmental Conditions:** Conduct all procedures at a controlled room temperature of $23 \pm 2^\circ\text{C}$ and a relative humidity of $50 \pm 10\%$. [6]
- **Plate Preparation:** Clean the glass plates thoroughly with a suitable solvent (e.g., acetone) to remove any residue and ensure they are completely dry.[6] Measure the combined thickness of the two glass plates using the micrometer and record this value.
- **Cement Dispensing and Mixing:**
 - Dispense equal amounts of **Panavia TC** catalyst and universal pastes onto a mixing pad. [10]
 - Mix the two pastes thoroughly for 20-30 seconds until a uniform consistency is achieved. [2]
- **Sample Application:**

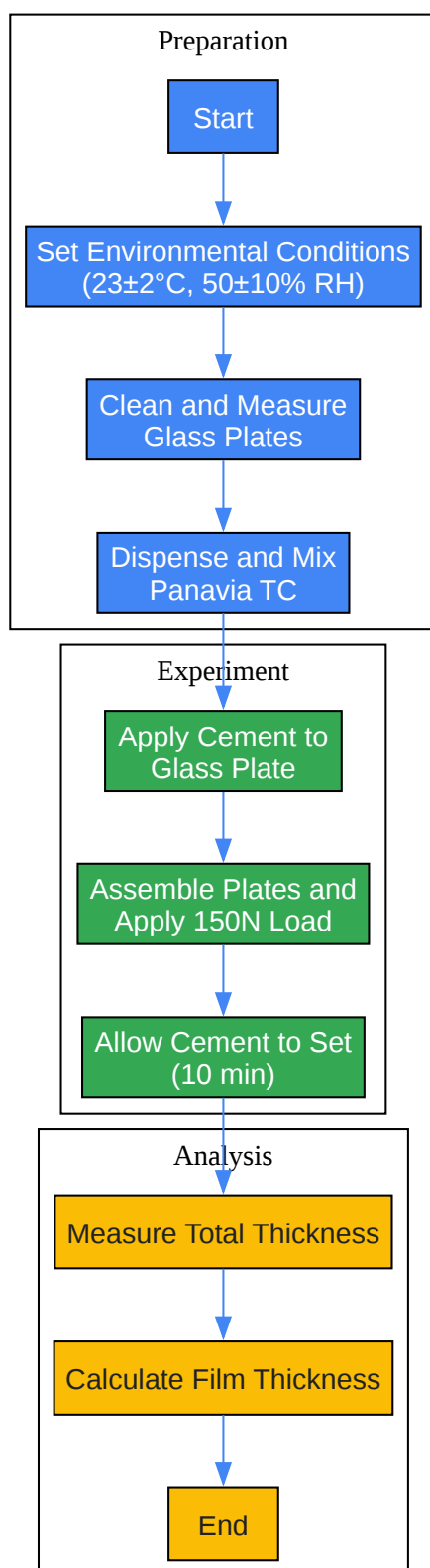
- Immediately after mixing, place a small, standardized amount of the mixed cement (approximately 0.05 mL) onto the center of one of the glass plates.[\[11\]](#)
- Load Application:
 - Place the second glass plate on top of the cement, ensuring it is parallel to the bottom plate.[\[7\]](#)
 - Transfer the assembly to the loading device.
 - Three minutes after the start of mixing, apply a vertical load of 150 N to the top plate.[\[6\]](#)[\[7\]](#)
- Curing and Measurement:
 - Maintain the load for a specified period, typically 10 minutes from the start of mixing, to allow for the initial setting of the cement.[\[6\]](#)
 - Carefully remove the glass plate assembly from the loading device.
 - Measure the total thickness of the two glass plates with the interposed cement film using the micrometer. Take measurements at three different points and calculate the average.
[\[11\]](#)
- Calculation of Film Thickness:
 - Subtract the initial combined thickness of the two glass plates from the final measured thickness of the assembly (plates + cement). The result is the film thickness of **Panavia TC**.
- Replication: Repeat the procedure for a statistically relevant number of samples (a minimum of n=5 is recommended).[\[8\]](#)

Data Presentation

The following table summarizes the film thickness values for various Panavia products as reported in different studies and technical specifications. This allows for a comparative overview of the material's properties.

Panavia Product	Reported Film Thickness (µm)	Measurement Conditions/Source
Panavia 21	21.9	In compliance with ADA Specification no. 8[6]
Panavia F	< 25 (at 37°C)	ISO method[8]
Panavia SA Cement Universal	Approx. 14	According to ISO 4049:2009[12]
Panavia V5	12	According to ISO 4049:2009[13]
Panavia Veneer LC	~ 8	-[14]

Experimental Workflow Diagram



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Caption: Workflow for measuring the film thickness of **Panavia TC**.

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